

# Essential Safety and Disposal Procedures for Krp-199

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## Compound of Interest

Compound Name: Krp-199

Cat. No.: B1673780

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Disclaimer: **Krp-199** (CAS No. 221164-28-9), also known as compound 14h, is a potent and selective AMPA receptor antagonist intended for research use only.[1] A complete, official Safety Data Sheet (SDS) with specific disposal instructions for this compound is not publicly available. Therefore, the following procedures are based on general best practices for the disposal of novel research chemicals and should be adapted to comply with all applicable local, state, and federal regulations, as well as your institution's specific environmental health and safety (EHS) guidelines.[2][3][4] In the absence of complete data, novel compounds should be treated as potentially hazardous.[2]

## Hazard Identification and Quantitative Data

While a full SDS is unavailable, some hazard information for the sodium salt of **Krp-199** has been identified. This information is critical for safe handling and disposal.

Hazard Statement	Classification	Precautionary Statement
Harmful if swallowed	Acute Toxicity, Oral	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Suspected of damaging the unborn child	Reproductive Toxicity	P308+P313: IF exposed or concerned: Get medical advice/attention. P405: Store locked up.

This data is based on information for a related compound and should be treated as indicative for **Krp-199** in the absence of a specific SDS.

## Experimental Protocol: Disposal of Krp-199 Waste

This protocol outlines a general, step-by-step procedure for the safe disposal of small quantities of **Krp-199** and contaminated materials.

### 1.0 Personal Protective Equipment (PPE)

1.1 Always wear appropriate PPE when handling **Krp-199** waste. This includes:

- A properly fitted laboratory coat.
- Chemical-resistant gloves (inspect for integrity before use).
- Safety glasses or goggles.

### 2.0 Waste Segregation and Collection

2.1 Solid Waste: 2.1.1 Collect all solid waste contaminated with **Krp-199**, such as unused compound, contaminated gloves, weigh boats, and paper towels, in a dedicated, sealable, and clearly labeled hazardous waste container. 2.1.2 Do not mix this waste with non-hazardous laboratory trash.

2.2 Liquid Waste: 2.2.1 Collect all liquid waste containing **Krp-199**, including solutions and rinsates, in a sealable, chemical-resistant container (e.g., a high-density polyethylene bottle). 2.2.2 Do not pour **Krp-199** solutions down the drain. 2.2.3 Ensure the liquid waste container is compatible with the solvents used.

2.3 Sharps Waste: 2.3.1 Dispose of any sharps contaminated with **Krp-199** (e.g., needles, Pasteur pipettes, broken glassware) in a designated, puncture-resistant sharps container.

### 3.0 Waste Container Labeling

3.1 Label all waste containers clearly and accurately. The label must include:

- The words "Hazardous Waste".
- The full chemical name: "**Krp-199** (CAS: 221164-28-9)". Avoid abbreviations or chemical formulas.

- A list of all components in the container, including solvents.
- The approximate concentration or volume of each component.
- The relevant hazard pictograms (e.g., health hazard, acute toxicity).
- The date the waste was first added to the container (accumulation start date).
- The name of the principal investigator and the laboratory location.

#### 4.0 Storage of Waste

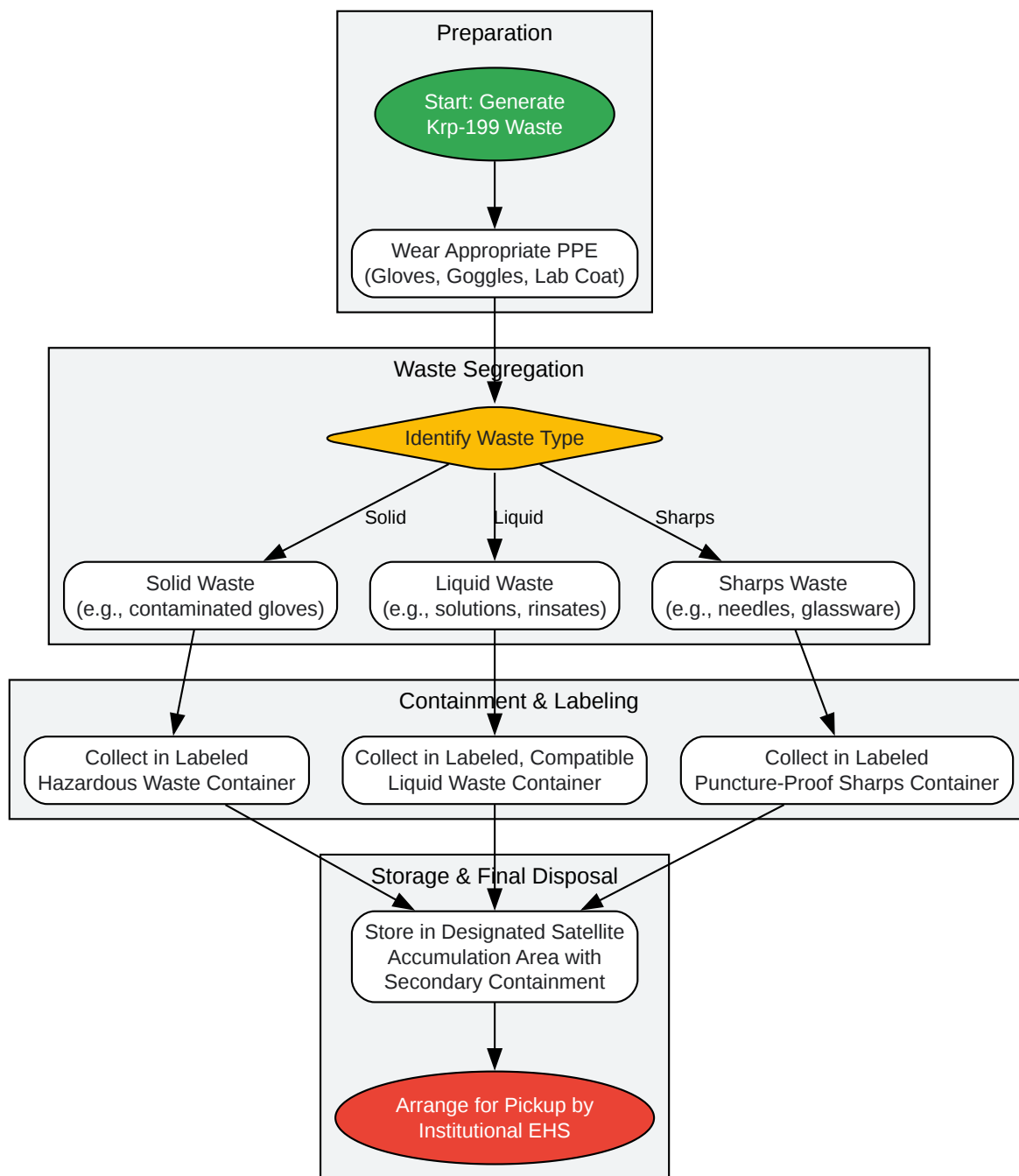
4.1 Store waste containers in a designated satellite accumulation area within the laboratory. 4.2 Ensure containers are kept closed at all times, except when adding waste. 4.3 Store waste in secondary containment (e.g., a plastic tub) to contain any potential leaks. 4.4 Segregate the **Krp-199** waste from incompatible materials, such as strong oxidizing agents.

#### 5.0 Disposal Procedure

5.1 Once the waste container is full, or if it has been in storage for an extended period, arrange for its disposal through your institution's EHS office. 5.2 Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve submitting a chemical waste collection form. 5.3 Do not attempt to treat or neutralize the chemical waste unless you are following a specifically approved and validated protocol.

## Logical Workflow for Krp-199 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Krp-199**.



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Caption: Workflow for the safe segregation, containment, and disposal of **Krp-199** waste.

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## References

- 1. rieke.eu [riepe.eu]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. SDS-PAGE | CymitQuimica [cymitquimica.com]
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